

Application Notes & Protocols for HPLC Quantification of Mebhydrolin Napadisylate

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Compound of Interest

Compound Name: *Mebhydrolin napadisylate*

Cat. No.: *B15197862*

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This document provides detailed application notes and protocols for the quantitative determination of Mebhydrolin napadisylate in pharmaceutical formulations using High-Performance Liquid Chromatography (HPLC). The methodologies outlined are suitable for researchers, scientists, and professionals involved in drug development and quality control.

Introduction

Mebhydrolin napadisylate is a first-generation antihistamine used for the symptomatic relief of various allergic conditions.[1][2] Accurate and reliable analytical methods are crucial for ensuring the quality and efficacy of pharmaceutical products containing this active ingredient. High-Performance Liquid Chromatography (HPLC) is a powerful technique for the quantification of Mebhydrolin napadisylate due to its high sensitivity, specificity, and resolving power.[3][4][5] This document details validated HPLC methods, including experimental protocols and data presentation for easy comparison.

Comparative Summary of HPLC Methods

The following table summarizes various reported HPLC methods for the quantification of Mebhydrolin napadisylate, allowing for a direct comparison of their key chromatographic parameters.

Parameter	Method 1	Method 2
Stationary Phase	Reversed-phase C18	Reversed-phase C18 (Prontosil 120-5C 18 AQ)
Mobile Phase	Acetonitrile : 25% Ammonia (80:20 v/v)[3][4]	Gradient elution (details not specified)
Detection	UV at 320 nm[3][4]	Multi-wavelength UV (210, 220, 230, 240, 250, 260, 280, 300 nm)[1]
Flow Rate	1.0 mL/min[3][4]	100 µL/min[1]
Column Temperature	Ambient (25 ± 5 °C)[3]	40 °C[1]
Injection Volume	20 µL	4 µL[1]
Run Time	Approximately 15 minutes[3][4]	Not specified
Retention Time	Two peaks observed at 3 min and 10.7 min[3][4]	21.17 ± 0.02 min[1]

Validation Parameters

The validation of analytical methods is essential to ensure their suitability for the intended purpose. The table below presents a summary of the validation parameters for the described HPLC methods.

Parameter	Method 1	Method 2
Linearity Range	80 - 400 ppm[3]	50.0 - 200.0 µg/ml[1]
Correlation Coefficient (r)	0.9996[3]	0.9990[1]
Accuracy (% Recovery)	99.5 - 102.3%[3]	Not specified
Precision (RSD)	< 2%[3]	Not specified
Limit of Detection (LOD)	Not specified	Not specified
Limit of Quantification (LOQ)	52.8 ppm (estimated)[3]	Not specified

Experimental Protocols

Method 1: Isocratic HPLC-UV Method

This protocol is based on a simple, selective, and validated isocratic HPLC method for the determination of Mebhydrolin napadisylate in tablets.^[3]^[4]

1. Materials and Reagents

- Mebhydrolin napadisylate reference standard
- Acetonitrile (HPLC grade)
- Ammonia solution (25%)
- Water (HPLC grade)
- Tablets containing Mebhydrolin napadisylate
- 0.45 µm nylon membrane filter

2. Instrumentation

- HPLC system with a UV detector
- Reversed-phase C18 column
- Data acquisition and processing software

3. Preparation of Mobile Phase

- Prepare the mobile phase by mixing acetonitrile and 25% ammonia solution in a ratio of 80:20 (v/v).^[3]^[4]
- Degas the mobile phase prior to use.

4. Preparation of Standard Solutions

- Prepare a stock standard solution by accurately weighing and dissolving Mebhydrolin napadisylate in the mobile phase.
- Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations within the linear range (e.g., 80, 140, 200, 240, 350, and 400 µg/mL).[3]

5. Preparation of Sample Solutions

- Weigh and finely powder a representative number of tablets.
- Accurately weigh a portion of the powdered tablets equivalent to a known amount of Mebhydrolin napadisylate and transfer it to a volumetric flask.
- Add a suitable volume of the mobile phase, sonicate to dissolve the active ingredient, and dilute to volume with the mobile phase.
- Filter the solution through a 0.45 µm nylon membrane filter before injection.

6. Chromatographic Conditions

- Column: Reversed-phase C18
- Mobile Phase: Acetonitrile : 25% Ammonia (80:20 v/v)
- Flow Rate: 1.0 mL/min[3][4]
- Detection Wavelength: 320 nm[3][4]
- Injection Volume: 20 µL
- Column Temperature: Ambient (25 ± 5 °C)[3]

7. Analysis

- Inject the standard and sample solutions into the HPLC system.
- Record the chromatograms and measure the peak areas.

- Quantify the amount of Mebhydrolin napadisylate in the sample by comparing its peak area with the calibration curve generated from the standard solutions.

Method 2: Gradient HPLC with Multi-Wavelength Detection

This method utilizes a gradient elution and multi-wavelength detection for the identification and quantification of Mebhydrolin napadisylate.^[1]

1. Materials and Reagents

- Mebhydrolin napadisylate reference standard
- Solvents for gradient elution (details not specified, typically acetonitrile and a buffered aqueous phase)
- Sample preparation solvents

2. Instrumentation

- Microcolumn liquid chromatograph (e.g., "Milichrom A-02")^[1]
- Reversed-phase C18 column (e.g., Prontosil 120-5C 18 AQ)^[1]
- Multi-wavelength UV spectrophotometer detector
- Data acquisition and processing software

3. Chromatographic Conditions

- Column: Reversed-phase C18 (Prontosil 120-5C 18 AQ)^[1]
- Mobile Phase: Linear gradient elution (specifics of the gradient program need to be optimized)
- Flow Rate: 100 μ L/min^[1]
- Detection Wavelengths: 210, 220, 230, 240, 250, 260, 280, and 300 nm^[1]

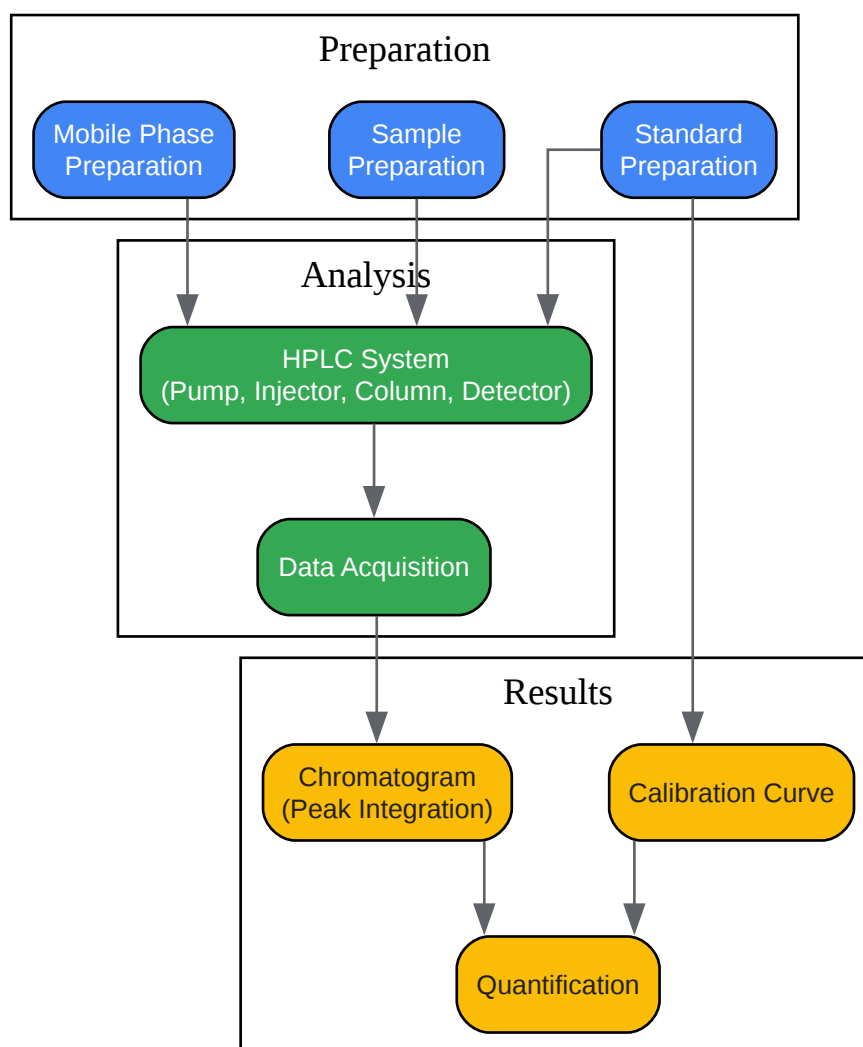
- Injection Volume: 4 μL [\[1\]](#)
- Column Temperature: 40 $^{\circ}\text{C}$ [\[1\]](#)

4. Analysis

- Follow the general procedures for standard and sample preparation as outlined in Method 1, adjusting solvents as necessary for the specific mobile phase.
- Inject the solutions and acquire data at the specified wavelengths.
- Identification can be confirmed using retention time and spectral ratios.[\[1\]](#)
- Quantification is performed using the absolute calibration method.[\[1\]](#)

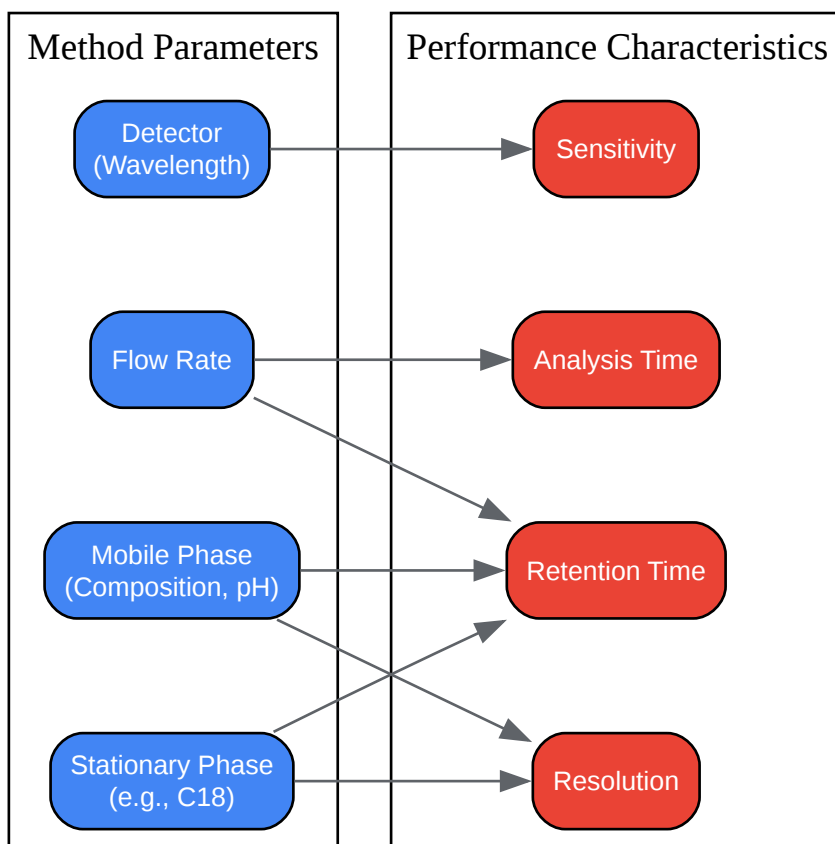
Visualizations

The following diagrams illustrate the experimental workflow and the logical relationships between key HPLC parameters.



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Caption: Experimental workflow for HPLC analysis of Mebhydrolin napadisylate.



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Caption: Logical relationships of key HPLC method parameters.

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References

- 1. Investigation of the mebhydroline by chromatographic methods | Ukrainian biopharmaceutical journal [ubphj.nuph.edu.ua]
- 2. Mebhydrolin - Wikipedia [en.wikipedia.org]
- 3. download.garuda.kemdikbud.go.id [download.garuda.kemdikbud.go.id]
- 4. scribd.com [scribd.com]

- 5. researchgate.net [researchgate.net]
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